

A Comparative Guide to NIH F99/K00 Fellowship Opportunities Across Institutes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F992

Cat. No.: B10785780

[Get Quote](#)

The Maximizing Opportunities for Scientific and Academic Independent Careers (MOSAIC) Postdoctoral Career Transition Award to Promote Diversity (F99/K00) is a pivotal funding mechanism offered by the National Institutes of Health (NIH) designed to support the transition of promising graduate students from mentored dissertation research to independent postdoctoral careers. This two-phase award provides a seamless path of support, beginning with 1-2 years of dissertation completion funding (F99) and transitioning to 3-4 years of postdoctoral research support (K00). While the overarching goal of the F99/K00 program is consistent across the NIH, individual institutes and centers (ICs) tailor the program to their specific scientific missions and priorities, resulting in variations in research focus, funding levels, and application requirements.

This guide provides a comparative overview of F99/K00 opportunities across various NIH institutes, offering researchers, scientists, and drug development professionals a comprehensive resource to identify the most suitable funding opportunity for their career goals.

Quantitative Comparison of F99/K00 Opportunities

The following table summarizes key quantitative data for F99/K00 awards across several NIH institutes. Please note that specific funding amounts and the number of awards may vary from year to year and are subject to budgetary allocations. Success rate data for the F99/K00 mechanism is not always reported separately by each institute; the NIH Data Book provides overall success rates for fellowship applications.^[1]

Institute /Center (IC)	Research Area Focus	F99 Duration	K00 Duration	F99 Stipend/ Salary (Annual)	K00 Salary Support (Annual)	Institutional Allowance/Research & Career Development Support (Annual)	Citizenship Requirement
National Cancer Institute (NCI)	Cancer research	1-2 years	Up to 4 years	Follows NRSA stipend levels	Up to \$100,000	F99: Provided; K00: Up to \$30,000	Not required for F99, but must be a US citizen or permanent resident for K00.
National Institute on Aging (NIA)	Aging and age-related diseases[2][3]	1-2 years	Up to 3 years	Follows NRSA stipend levels[2]	Up to \$75,000	F99: Provided; K00: Up to \$20,000[2]	US citizen or permanent resident.
National Institute of Dental and Craniofacial Research (NIDCR)	Dental, oral, and craniofacial health and disease	1-2 years	3 years	Follows NRSA stipend levels	Commensurate with institutional salary structure	F99: Provided; K00: Up to \$25,000	US citizen or permanent resident.

NIH Blueprint for Neurosci ence Research (NINDS and other ICs)	Neurosci ence	Up to 2 years	Up to 3 years	Follows NRSA stipend levels	Based on institution al salary structure	F99: Provided; K00: Provided	US citizen or permane nt resident.
Other Participat ing Institutes	Varies by institute mission	1-2 years	3-4 years	Follows NRSA stipend levels	Varies by institute	Varies by institute	Generally US citizen or permane nt resident.

Note: Applicants are strongly encouraged to consult the specific Funding Opportunity Announcement (FOA) from each institute for the most up-to-date and detailed information.

Experimental Protocols and Methodologies

The F99/K00 application requires a detailed research plan for both the dissertation completion (F99) and the proposed postdoctoral research (K00). The experimental protocols and methodologies will be specific to the applicant's proposed research and should be described in detail within the application. Key components of the research strategy section typically include:

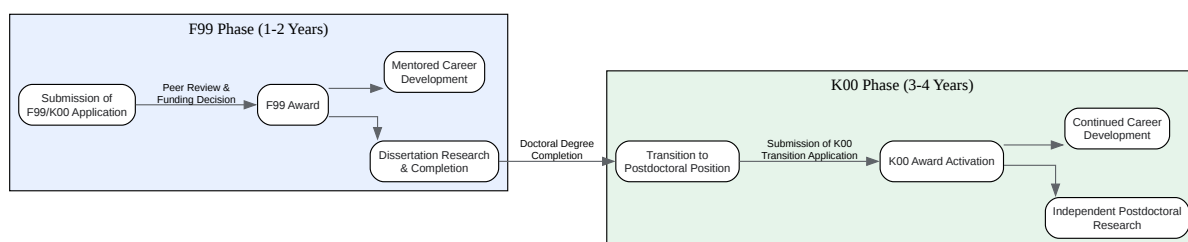
- **Specific Aims:** A clear and concise summary of the research goals for both the F99 and K00 phases.
- **Significance:** The scientific premise and the importance of the proposed research.
- **Innovation:** How the proposed research is novel and will advance the field.
- **Approach:** A detailed description of the experimental design, methods, and data analysis plans. This section should be robust and demonstrate the feasibility of the proposed studies.

For the K00 phase, this will include a plan for transitioning to an independent research project.

- Career Development Plan: A comprehensive plan for acquiring new skills and knowledge during both phases of the award.

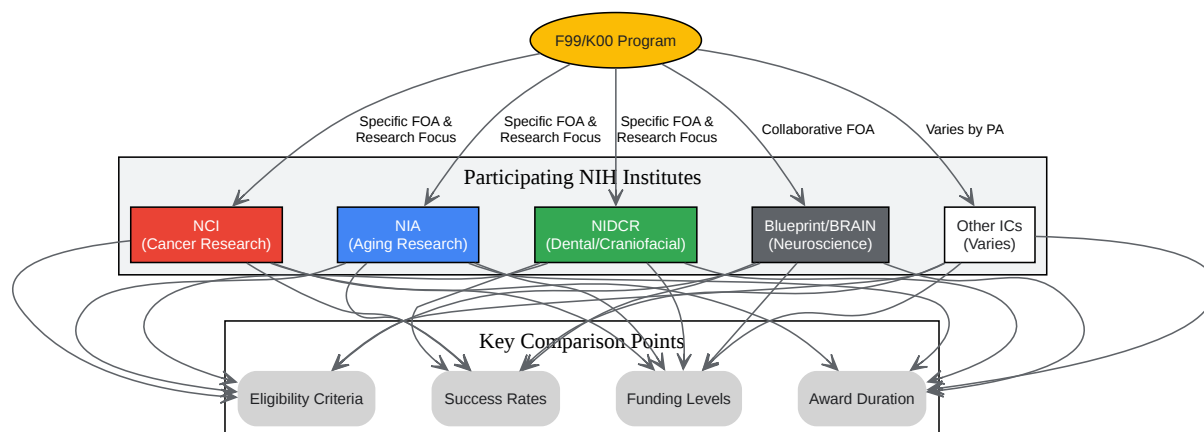
Visualizing the F99/K00 Pathway and Institute Comparison

To better illustrate the F99/K00 program structure and the key differences across institutes, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: General workflow of the NIH F99/K00 award, from application to the completion of both phases.



[Click to download full resolution via product page](#)

Caption: Key features for comparing F99/K00 opportunities across different NIH institutes.

Concluding Remarks

The F99/K00 award represents a significant opportunity for late-stage predoctoral students to secure a clear path toward an independent research career. By understanding the nuances of the F99/K00 programs offered by different NIH institutes, applicants can strategically tailor their applications to the institute whose mission and priorities best align with their research interests and career aspirations. This guide serves as a starting point for this critical assessment. Prospective applicants are strongly encouraged to visit the websites of the individual institutes and to contact program officers to discuss their specific research proposals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Success Rates | RePORT [report.nih.gov]
- 2. F99/K00 — Transition to Aging Research for Predoctoral Students | National Institute on Aging [nia.nih.gov]
- 3. psychologicalscience.org [psychologicalscience.org]
- To cite this document: BenchChem. [A Comparative Guide to NIH F99/K00 Fellowship Opportunities Across Institutes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10785780#comparing-f99-k00-opportunities-across-different-nih-institutes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com